

# Bivittoside B: A Comprehensive Review of a Sparsely Studied Marine Glycoside

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## Compound of Interest

Compound Name: *Bivittoside B*

Cat. No.: *B1667538*

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A notable scarcity of research surrounds the marine-derived triterpenoid glycoside, **Bivittoside B**, presenting a significant knowledge gap for researchers, scientists, and drug development professionals. Despite the burgeoning interest in marine natural products for therapeutic applications, **Bivittoside B** remains largely uncharacterized in the scientific literature. This in-depth technical guide consolidates the currently available information on **Bivittoside B** and highlights the extensive research conducted on its closely related analogue, Bivittoside D, to provide a contextual framework and potential avenues for future investigation.

At present, the body of scientific literature dedicated specifically to the biological activities, experimental protocols, and signaling pathways of **Bivittoside B** is exceptionally limited. Database searches and literature reviews reveal a significant lack of studies investigating its cytotoxic, anticancer, antifungal, or other pharmacological properties. The primary available information is centered on its chemical identity.

## Chemical Profile of Bivittoside B

**Bivittoside B** is catalogued in chemical databases such as PubChem, which provides its molecular formula, structure, and other physicochemical properties.

Identifier	Value
PubChem CID	157054[1]
Molecular Formula	C54H88O22[1]
Molecular Weight	1089.3 g/mol [1]
IUPAC Name	16-[5-[4-[3,5-dihydroxy-6-(hydroxymethyl)-4-methoxyoxan-2-yl]oxy-3,5-dihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-4-hydroxy-3-(3,4,5-trihydroxy-6-methyloxan-2-yl)oxyoxan-2-yl]oxy-10-hydroxy-2,6,13,17,17-pentamethyl-6-(4-methylpentyl)-7-oxapentacyclo[10.8.0.0 <sup>2</sup> , <sup>9</sup> .0 <sup>5</sup> , <sup>9</sup> .0 <sup>13</sup> , <sup>18</sup> ]icos-11-en-8-one[1]

## Insights from a Closely Related Analogue: Bivittoside D

In stark contrast to the lack of data on **Bivittoside B**, its structural analogue, Bivittoside D, has been the subject of several studies, particularly focusing on its antifungal and spermicidal activities. These findings may offer potential, albeit speculative, starting points for future research on **Bivittoside B**.

### Antifungal Activity of Bivittoside D

Multiple studies have demonstrated the potent antifungal properties of Bivittoside D, isolated from the sea cucumber *Bohadschia vitiensis*.

Table 1: Antifungal Activity of Bivittoside D

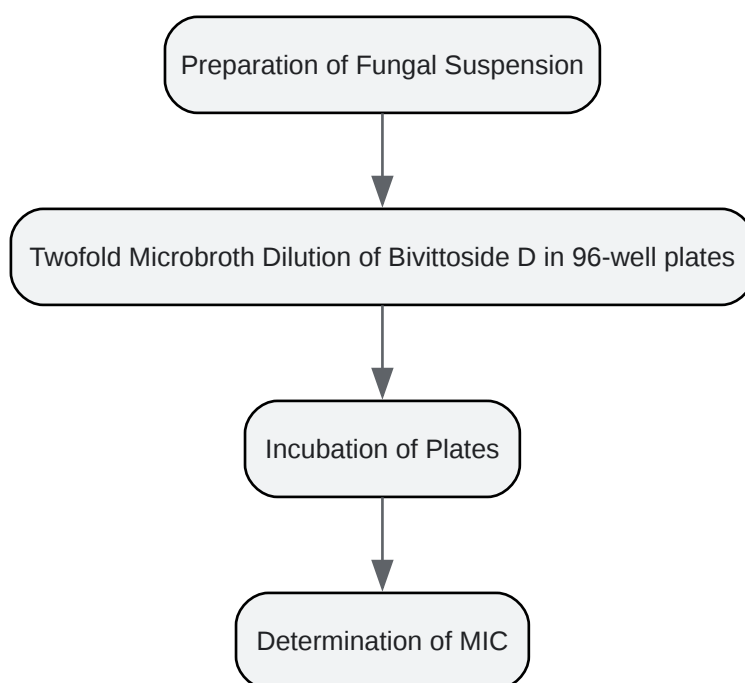
Fungal Strain	MIC (µg/mL)	Reference
Candida albicans	0.78	[2]
Cryptococcus neoformans	0.78	[3]
Sporothrix schenckii	6.25	[3]
Trichophyton mentagrophytes	0.78	[2][3]
Aspergillus fumigatus	1.56	[2][3]
Candida parapsilosis	3.12	[3]

MIC: Minimum Inhibitory Concentration

## Experimental Protocols for Antifungal Assays of Bivittoside D

The antifungal activity of Bivittoside D was primarily determined using the twofold microbroth dilution method as per the guidelines of the National Committee for Clinical Laboratory Standards (NCCLS).

### Workflow for Antifungal Susceptibility Testing of Bivittoside D



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Caption: Workflow of the microbroth dilution method for MIC determination.

Detailed Methodology:

- **Compound Preparation:** Bivittoside D was dissolved in 10% dimethyl sulfoxide (DMSO) to create a stock solution.
- **Assay Medium:** RPMI 1640 medium buffered with MOPS was used for the assay.
- **Dilution:** Serial twofold dilutions of the Bivittoside D stock solution were prepared in 96-well microtiter plates.
- **Inoculation:** A standardized suspension of the fungal cells was added to each well.
- **Incubation:** The plates were incubated under appropriate conditions for fungal growth.
- **MIC Determination:** The MIC was recorded as the lowest concentration of the compound that completely inhibited visible fungal growth.

## Future Directions and Conclusion

The absence of dedicated research on **Bivittoside B** is a clear gap in the field of marine natural product chemistry and pharmacology. The documented antifungal and spermicidal activities of its close relative, Bivittoside D, suggest that **Bivittoside B** may also possess interesting biological properties worthy of investigation.

Future research should focus on:

- **Isolation and Purification:** Developing efficient methods for the isolation and purification of **Bivittoside B** from its natural sources.
- **Biological Screening:** Conducting comprehensive in vitro screening of **Bivittoside B** against a panel of cancer cell lines, bacterial strains, and fungal pathogens.
- **Mechanism of Action Studies:** Should any significant biological activity be identified, subsequent studies should aim to elucidate the underlying molecular mechanisms and

signaling pathways.

In conclusion, this review underscores the nascent stage of research on **Bivittoside B**. While a detailed analysis of its biological activities and mechanisms of action is not currently possible due to the lack of published data, the information available for the closely related Bivittoside D provides a compelling rationale for future investigations into this understudied marine glycoside. The scientific community is encouraged to explore the potential of **Bivittoside B**, which may hold promise for the development of novel therapeutic agents.

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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